

2-Methyldecane as a Volatile Organic Compound: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Methyldecane

CAS No.: 6975-98-0

Cat. No.: B1664565

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Introduction: Situating 2-Methyldecane in the Landscape of Volatile Organic Compounds

Volatile organic compounds (VOCs) represent a broad class of chemicals that readily vaporize at room temperature and are integral to a vast array of natural and anthropogenic processes. Within this classification, **2-methyldecane**, a branched-chain alkane, emerges as a compound of increasing interest to researchers, environmental scientists, and drug development professionals. Its presence in both natural systems and industrial applications necessitates a comprehensive understanding of its physicochemical properties, environmental fate, and biological interactions. This technical guide provides a detailed exploration of **2-methyldecane**, offering insights into its detection, toxicological profile, and potential as a biomarker.

2-Methyldecane is systematically known as decane, 2-methyl-, and is also referred to by various synonyms including isoundecane and isopar G.^{[1][2]} It is a colorless liquid characterized by a pungent, acrid odor.^[3] As a branched alkane, its chemical structure influences its volatility and reactivity, distinguishing it from its straight-chain counterparts.

Physicochemical Properties: The Foundation of Environmental and Biological Behavior

The environmental distribution and biological uptake of **2-methyldecane** are fundamentally governed by its physicochemical properties. A summary of these key parameters is provided in the table below.

Property	Value	Source
Molecular Formula	C11H24	[1]
Molecular Weight	156.31 g/mol	[1]
Boiling Point	189.3 °C at 760 mmHg	[1]
Melting Point	-48.9 °C	[1]
Vapor Pressure	0.49 mmHg	[1]
Water Solubility	Log10 of Water solubility in mol/l (log10WS)	[4]
Octanol-Water Partition Coefficient (logP)	5.9	[1]

The relatively low vapor pressure and moderate boiling point of **2-methyldecane** classify it as a semi-volatile organic compound (SVOC), capable of partitioning between the gaseous and particulate phases in the atmosphere. Its high octanol-water partition coefficient (logP) indicates a strong tendency to associate with organic matter and lipids, suggesting a potential for bioaccumulation.

Sources and Environmental Distribution: A Tale of Natural and Industrial Origins

The presence of **2-methyldecane** in the environment is attributable to both natural and anthropogenic sources.

Natural Sources: **2-Methyldecane** has been identified as a constituent of several plant species, including *Angelica gigas*, *Hypericum perforatum* (St. John's Wort), and *Artemisia capillaris*.^{[1][5]} It has also been detected in chickpea seeds.^[5] The biosynthesis of such branched alkanes in plants is part of their chemical defense and communication strategies.

Anthropogenic Sources: A significant anthropogenic source of **2-methyldecane** is its use as a component of industrial solvents. It is a constituent of isoparaffinic hydrocarbon fluids marketed under trade names such as Isopar™ G and Isopar™ H.^{[2][6][7]} These high-purity, low-odor solvents are utilized in a wide range of applications, including:

- Personal Care Products: As a viscosity-reducing agent and emollient in cosmetics, hair care products, and sunscreens.^[6]
- Paints and Coatings: As a solvent for resins and pigments.^[8]
- Industrial Cleaning: In degreasing and cleaning formulations.^[9]
- Metalworking: In evaporable oils for metal forming.^[7]

Atmospheric Chemistry and Environmental Fate: A Journey of Transformation and Degradation

Once released into the atmosphere, **2-methyldecane**, like other alkanes, undergoes chemical transformation, primarily driven by reactions with hydroxyl radicals ($\bullet\text{OH}$) during the day.

The general reaction mechanism involves the abstraction of a hydrogen atom by the $\bullet\text{OH}$ radical, leading to the formation of an alkyl radical. This radical then rapidly reacts with molecular oxygen to form an alkyl peroxy radical ($\text{RO}_2\bullet$). The fate of this $\text{RO}_2\bullet$ radical is crucial in determining the subsequent chemical products, which can include aldehydes, ketones, and other oxygenated VOCs. These products can contribute to the formation of ground-level ozone and secondary organic aerosols (SOA).^[10]

The atmospheric lifetime of **2-methyldecane** is primarily determined by its reaction rate with the hydroxyl radical. While specific rate constants for **2-methyldecane** are not readily available in the literature, data for similar branched alkanes can provide an estimate. For instance, the rate coefficient for the reaction of OH radicals with 2-methylheptane is approximately $1.37 \times$

$10^{-11} \text{ cm}^3 \text{ molecule}^{-1} \text{ s}^{-1}$.[\[11\]](#) Based on such values, the atmospheric lifetime of **2-methyldecane** is estimated to be on the order of a few days.

Biodegradation is another important removal pathway for alkanes in the environment. Microorganisms possess enzymatic machinery, such as alkane hydroxylases, that can initiate the oxidation of alkanes, leading to their eventual mineralization to carbon dioxide and water.
[\[12\]](#)

Analytical Methodologies for the Quantification of 2-Methyldecane

The accurate quantification of **2-methyldecane** in various environmental and biological matrices is essential for exposure assessment and biomarker studies. Gas chromatography-mass spectrometry (GC-MS) is the gold standard for the analysis of volatile and semi-volatile organic compounds due to its high sensitivity and selectivity.[\[13\]](#) A detailed protocol for the analysis of **2-methyldecane**, adapted from established methods for similar compounds, is presented below.

Experimental Protocol: Quantification of 2-Methyldecane in Air Samples using SPME-GC-MS

1. Sample Collection and Preparation:

- **Active Sampling:** Air samples are drawn through a sorbent tube containing a suitable adsorbent material (e.g., Tenax TA, Carbograph) using a calibrated air sampling pump. The flow rate and sampling time are recorded to determine the total volume of air sampled.
- **Passive Sampling:** Alternatively, passive samplers can be deployed for a specified period to collect time-weighted average concentrations.
- **Sample Storage:** Sorbent tubes are sealed and stored at 4°C until analysis.

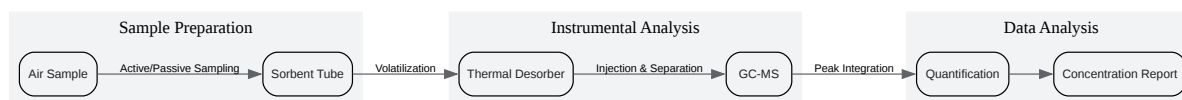
2. Instrumental Analysis:

- **Thermal Desorption:** The sorbent tube is placed in a thermal desorber, where the trapped analytes are volatilized by heating and transferred to the GC inlet.

- Gas Chromatography (GC):
 - Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μ m) is suitable for separating branched alkanes.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
 - Temperature Program: An initial temperature of 40°C held for 2 minutes, followed by a ramp to 250°C at 10°C/min, and a final hold for 5 minutes.
- Mass Spectrometry (MS):
 - Ionization: Electron ionization (EI) at 70 eV.
 - Scan Mode: Full scan mode (m/z 40-400) for identification and selected ion monitoring (SIM) mode for quantification. Characteristic ions for **2-methyldecane** include m/z 43, 57, 71, and 85.

3. Quantification and Validation:

- Internal Standard: An internal standard (e.g., a deuterated alkane) is added to all samples and standards to correct for variations in sample preparation and instrument response.
- Calibration: A multi-point calibration curve is generated by analyzing standards of known concentrations of **2-methyldecane**.
- Method Validation: The method should be validated for linearity, limit of detection (LOD), limit of quantification (LOQ), precision, and accuracy according to established guidelines.^[14]



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Caption: Workflow for the analysis of **2-Methyldecane** in air samples.

Toxicology and Health Effects: Understanding the Biological Impact

The toxicological profile of **2-methyldecane** is characteristic of many aliphatic hydrocarbon solvents.

Acute Effects:

- **Inhalation:** May cause irritation to the respiratory tract and central nervous system depression, with symptoms including drowsiness, dizziness, and headache.[3] It is classified as a neurotoxin that can cause acute solvent syndrome.[1]
- **Skin and Eye Contact:** May cause irritation.
- **Ingestion:** The primary concern with ingestion is the risk of aspiration into the lungs, which can be fatal.[1][2]

Chronic Effects: Prolonged or repeated exposure to high concentrations of hydrocarbon solvents can lead to more severe neurological effects and potential damage to other organs. However, specific chronic toxicity data for pure **2-methyldecane** are limited.

GHS Hazard Classification: According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-methyldecane** is classified as:

- Flammable liquid and vapor.[1][2]
- May be fatal if swallowed and enters airways (Aspiration hazard).[1][2]
- May cause long lasting harmful effects to aquatic life.[2]

2-Methyldecane as a Potential Biomarker: A Window into Health and Disease

The detection of endogenous VOCs in exhaled breath is a rapidly growing field of research for the non-invasive diagnosis and monitoring of diseases.[15] **2-Methyldecane** has been

identified as a potential biomarker in a few specific contexts.

Asthma: Several studies have reported the presence of **2-methyldecane** in the exhaled breath of individuals with asthma.[16] While the exact biochemical pathways leading to its production in asthma are not fully elucidated, it is hypothesized to be a product of oxidative stress and lipid peroxidation, which are hallmark features of asthmatic airway inflammation. Further research is needed to validate **2-methyldecane** as a reliable biomarker for asthma diagnosis or for monitoring treatment response.

Dietary Intake: **2-Methyldecane** has been detected in herbs, spices, and pulses.[17] Its presence in exhaled breath could potentially serve as a biomarker for the recent consumption of these foods.

Conclusion and Future Perspectives

2-Methyldecane is a volatile organic compound with a multifaceted profile, originating from both natural and industrial sources. Its physicochemical properties dictate its behavior in the environment, leading to a moderate atmospheric lifetime and a propensity for bioaccumulation. While its acute toxicological effects are relatively well-characterized, further research is needed to understand the potential for chronic health effects.

The analytical methods for the detection of **2-methyldecane** are well-established, with GC-MS providing a robust platform for its quantification in various matrices. The emergence of **2-methyldecane** as a potential biomarker for asthma and dietary intake opens up exciting avenues for future research. Validating its clinical utility will require large-scale studies with well-defined patient cohorts.

For researchers, scientists, and drug development professionals, a thorough understanding of **2-methyldecane's** properties and biological interactions is crucial for assessing its environmental impact, ensuring workplace safety, and exploring its potential in clinical diagnostics.

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